

A Comprehensive Technical Guide to the Synthesis of Malondialdehyde Tetrabutylammonium Salt

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Compound of Interest

Compound Name: *Malondialdehyde tetrabutylammonium*

Cat. No.: *B012788*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **malondialdehyde tetrabutylammonium** salt, a stable and versatile reagent crucial for various applications in organic synthesis and biomedical research, particularly in the study of oxidative stress. This document outlines the chemical principles, a detailed experimental protocol, and key quantitative data associated with the synthesis.

Malondialdehyde (MDA) is a highly reactive dialdehyde and a key biomarker for lipid peroxidation.^[1] However, its inherent instability makes it challenging to handle and utilize as a reliable analytical standard.^[1] The tetrabutylammonium salt of malondialdehyde provides a stable, solid, and readily soluble alternative, serving as a convenient precursor for the malondialdehyde enolate anion in various chemical transformations.^{[1][2]}

Chemical and Physical Properties

Malondialdehyde tetrabutylammonium salt is a white to off-white or pale yellow powder.^{[1][3]} It is hygroscopic and light-sensitive, necessitating storage at 2-8°C under an inert gas.^{[1][4]} The compound is soluble in water and common organic solvents such as dichloromethane, tetrahydrofuran, and dimethylformamide, with slight solubility in dimethyl sulfoxide and methanol.^{[1][5]}

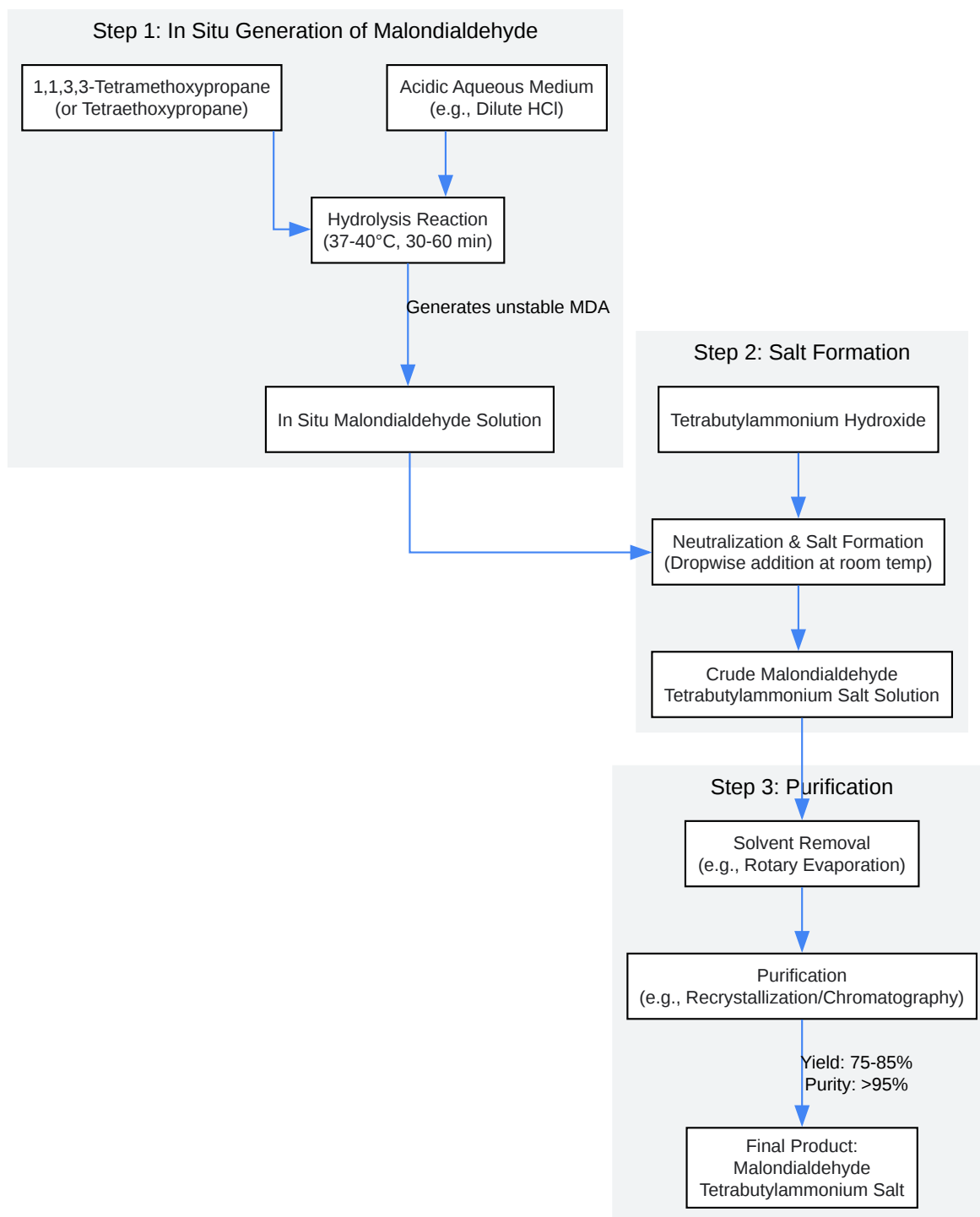
Property	Value	References
CAS Number	100683-54-3	[1][5]
Molecular Formula	C ₁₉ H ₃₉ NO ₂	[1][3]
Molecular Weight	313.52 g/mol	[1][3]
Melting Point	126-131 °C	[1][3][6]
Appearance	White to off-white or pale yellow powder	[1][3]
Purity	≥95% - ≥96%	[3][6][7]
Solubility	Miscible with water; soluble in DCM, THF, DMF	[1][5]
Storage Conditions	2-8°C, under inert gas, protect from light	[3][4]

Synthesis Pathway

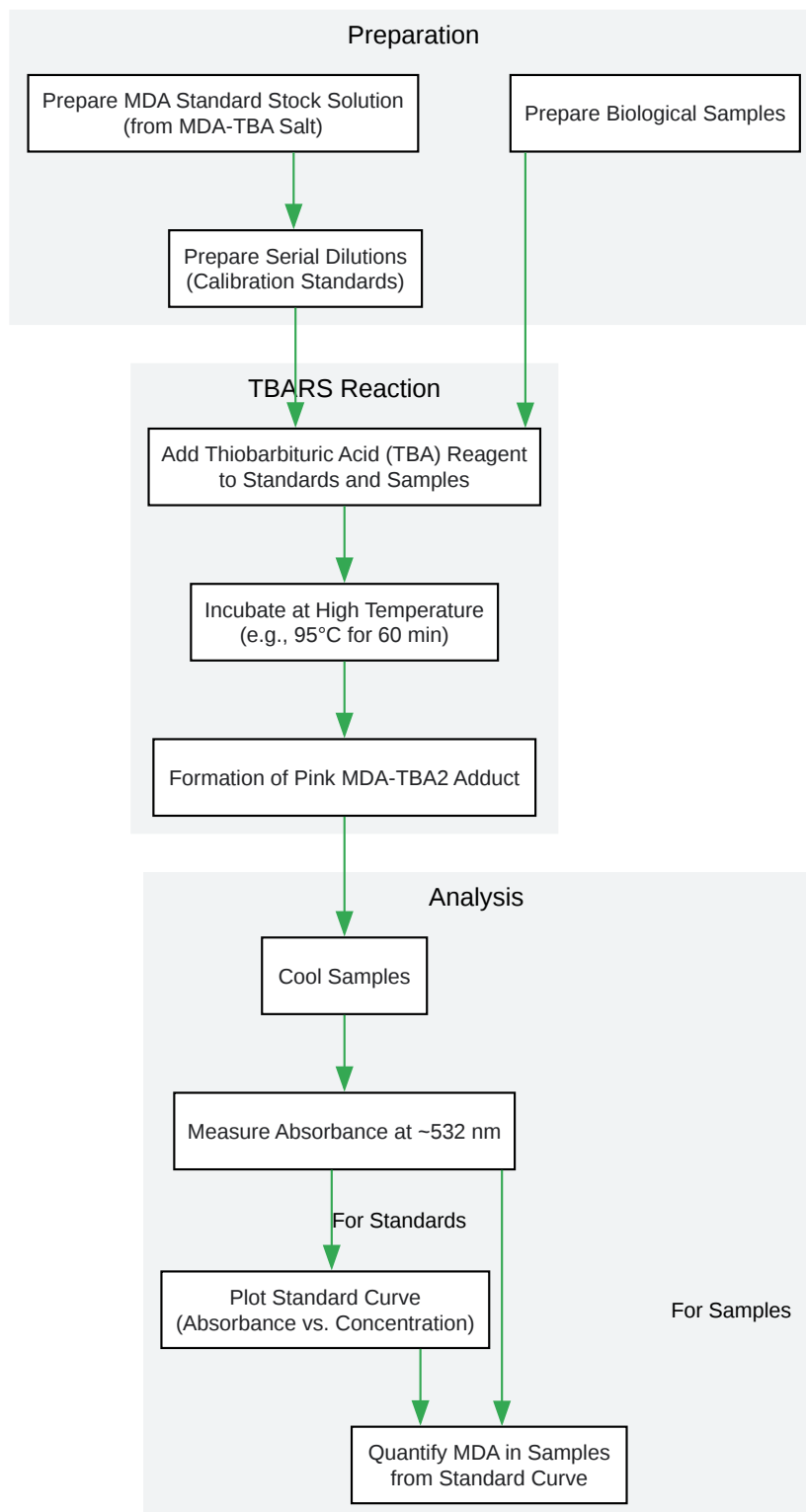
The synthesis of **malondialdehyde tetrabutylammonium** salt is typically a two-step process that begins with a stable acetal precursor of malondialdehyde, such as 1,1,3,3-tetramethoxypropane or 1,1,3,3-tetraethoxypropane.[2][5] The process involves:

- **Acid-Catalyzed Hydrolysis:** The acetal precursor is hydrolyzed in an acidic aqueous medium to generate the unstable malondialdehyde in situ.[2]
- **Salt Formation:** The freshly prepared malondialdehyde is immediately treated with an equimolar amount of tetrabutylammonium hydroxide. The hydroxide base deprotonates the acidic α -carbon of malondialdehyde, forming the stable enolate salt.[2]

Synthesis Workflow of Malondialdehyde Tetrabutylammonium Salt



TBARS Assay Workflow using MDA-TBA Salt Standard

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